

octacosane melting and boiling points

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Compound of Interest		
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An In-depth Technical Guide on the Melting and Boiling Points of Octacosane

Introduction

Octacosane (C28H58) is a long-chain saturated hydrocarbon belonging to the alkane series. [1] As a waxy solid at room temperature, its physical properties, particularly its melting and boiling points, are critical parameters in various industrial and research applications. These properties are fundamental to its use in lubricants, paraffin waxes, and as a component in fuel oils.[2] In the context of drug development, long-chain alkanes can be utilized in formulation studies, for example, in creating controlled-release matrices or as components of lipid-based drug delivery systems. An accurate understanding of the thermal behavior of octacosane is therefore essential for researchers, scientists, and professionals in these fields. This guide provides a detailed overview of the melting and boiling points of octacosane, the experimental protocols for their determination, and a logical workflow for these measurements.

Physical Properties of Octacosane

The melting and boiling points of **octacosane** have been determined and reported across various chemical literature and databases. A summary of these values is presented below. The slight variations in reported values can be attributed to differences in experimental conditions and sample purity.



Property	Value	Pressure	Source
Melting Point	61.3 °C (334.45 K)	760 mmHg	CRC Handbook of Chemistry and Physics[1][3]
64.5 °C (148.1 °F)	760 mmHg	National Toxicology Program (NTP)[1]	
60.0 - 65.0 °C	760 mmHg	The Good Scents Company[4]	
57 - 62 °C	Not Specified	ChemWhat, ChemicalBook[5][6]	
61 - 63 °C	Not Specified	Fisher Scientific[7]	
Boiling Point	432 °C (705.15 K)	760 mmHg	CRC Handbook of Chemistry and Physics[1][8]
431.6 °C (808.9 °F)	760 mmHg	National Toxicology Program (NTP)[1]	
431.0 - 432.0 °C	760 mmHg	The Good Scents Company[4]	-
278 °C (551.15 K)	15 mmHg (0.02 bar)	Multiple Sources[3][4] [5][6][9]	-

Experimental Protocols for Determination

The determination of melting and boiling points are standard procedures in chemical analysis, used for both identification and purity assessment of compounds.[10][11]

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.[10] Impurities tend to lower the melting point and broaden the melting range.[12][13] A common and effective method involves the use of a capillary tube and a calibrated heating apparatus.



Apparatus:

- Melting point apparatus (e.g., Mel-Temp, DigiMelt) or a Thiele tube setup.[10]
- Glass capillary tubes (sealed at one end).[13]
- Calibrated thermometer.

Detailed Methodology (Capillary Method):

- Sample Preparation: A small quantity of finely powdered, dry **octacosane** is introduced into the open end of a capillary tube. The tube is then tapped gently or dropped through a long glass tube to compact the sample into a dense column of 1-2 mm at the sealed end.[12][13]
- Apparatus Setup: The capillary tube is placed in the heating block of the apparatus, adjacent to the thermometer bulb to ensure accurate temperature measurement.[10]
- Approximate Determination: An initial, rapid heating run (e.g., a ramp rate of 10-20 °C per minute) is often performed to determine an approximate melting range. This saves time during the precise measurement.[12]
- Precise Determination: A new sample is prepared and the apparatus is allowed to cool to at least 10-20 °C below the approximate melting point. The sample is then heated at a slow, controlled rate, typically 1-2 °C per minute.[10][12]
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop
 of liquid appears, and T2, the temperature at which the entire sample has completely
 liquefied. The melting point is reported as the range T1-T2.[10]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11] Since atmospheric pressure can vary, it is crucial to record the pressure at which the boiling point is measured.

Apparatus:

• Thiele tube or a micro-distillation apparatus.[14]



- Small test tube (e.g., Durham tube) and a capillary tube (sealed at one end).
- Calibrated thermometer.
- Heating source (e.g., Bunsen burner or heating mantle) and heat-transfer fluid (e.g., mineral oil).[11]

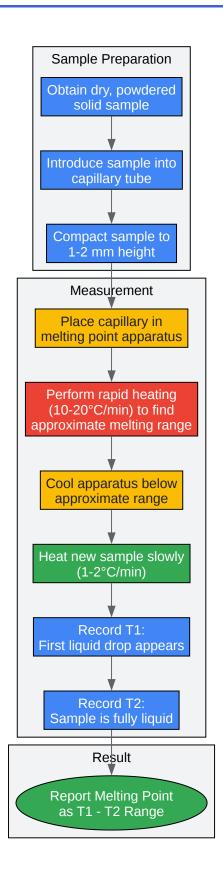
Detailed Methodology (Thiele Tube Method):

- Sample Preparation: Approximately 0.5 mL of liquid **octacosane** (if melted) or a solution in a high-boiling solvent is placed into a small test tube. A capillary tube, sealed at the top end, is placed inverted (open end down) into the liquid.[14]
- Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This entire setup is then clamped and immersed in the oil of a Thiele tube.[14]
- Heating: The Thiele tube is heated gently. As the temperature rises, trapped air expands and slowly bubbles out of the inverted capillary.[14]
- Observation: As the temperature approaches the boiling point, the rate of bubbling increases. The liquid is heated until a continuous and rapid stream of bubbles emerges from the capillary tube, indicating the temperature is slightly above the boiling point.[14]
- Data Recording: The heat source is removed, and the apparatus is allowed to cool slowly.
 The bubbling will slow and eventually stop. The exact temperature at which the liquid is drawn back into the capillary tube is recorded. This is the boiling point, as at this moment the external pressure equals the vapor pressure of the substance.[14]

Mandatory Visualizations

The following diagram illustrates the standardized workflow for determining the melting point of a solid organic compound like **octacosane**.





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Caption: Experimental workflow for melting point determination.



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